

Diisopropyl Peroxydicarbonate: A Technical Overview of its Molecular Properties

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Diisopropyl peroxydicarbonate

Cat. No.: B094068

[Get Quote](#)

For Immediate Release

This technical guide provides a concise overview of the fundamental molecular characteristics of **diisopropyl peroxydicarbonate**, an organic peroxide widely utilized as a polymerization initiator. The information presented is intended for researchers, scientists, and professionals in the field of drug development and polymer chemistry.

Core Molecular Data

Diisopropyl peroxydicarbonate is a key compound in various chemical syntheses. A clear understanding of its basic molecular data is essential for its proper application and for theoretical modeling. The table below summarizes its molecular formula and weight.

Parameter	Value	Reference
Molecular Formula	C ₈ H ₁₄ O ₆	[1] [2] [3] [4] [5]
Molecular Weight	206.19 g/mol	[1] [2] [5] [6]
Alternate Molecular Weight	206.2 g/mol	[4] [7] [8]

Logical Relationship of Molecular Properties

The chemical identity of a compound is fundamentally established by its name, which corresponds to a specific molecular formula, and in turn, a defined molecular weight. The

following diagram illustrates this hierarchical relationship for **diisopropyl peroxydicarbonate**.

Figure 1. Logical flow from chemical name to molecular weight.

This guide serves as a foundational reference for the molecular properties of **diisopropyl peroxydicarbonate**. No experimental protocols are included as the data presented are fundamental, calculated properties of the molecule.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The Essential Guide to Diisopropyl Peroxydicarbonate (C... [perodox.com]
- 2. GSRS [precision.fda.gov]
- 3. echemi.com [echemi.com]
- 4. DIISOPROPYL PEROXYDICARBONATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 5. Diisopropyl peroxydicarbonate | C₈H₁₄O₆ | CID 7769 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Diisopropyl peroxydicarbonate | 105-64-6 | Benchchem [benchchem.com]
- 7. Report | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. Perkadox IPP-NA30 Diisopropyl peroxydicarbonate [nouryon.com]
- To cite this document: BenchChem. [Diisopropyl Peroxydicarbonate: A Technical Overview of its Molecular Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094068#diisopropyl-peroxydicarbonate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com